

# In-Depth Technical Guide: 6,3'-Dimethoxyflavone

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## Compound of Interest

Compound Name: 6,3'-Dimethoxyflavone

Cat. No.: B1201445

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **6,3'-Dimethoxyflavone**, a naturally occurring flavonoid derivative. This document outlines its chemical identity, properties, and biological activities, supported by experimental data and methodologies.

## Chemical Identity

Identifier	Value
CAS Number	79786-40-6[1]
IUPAC Name	6-methoxy-2-(3-methoxyphenyl)chromen-4-one[1]
Synonyms	6,3'-DIMETHOXYFLAVONE, 6,3'-DIMETOXIFLAVONA, 6,3'-DIMÉTHOXYFLAVONE, 4H-1-Benzopyran-4-one, 6-methoxy-2-(3-methoxyphenyl)-[1]
Molecular Formula	C17H14O4[1]
Molecular Weight	282.29 g/mol [1]

## Physicochemical Properties

Property	Value
Form	Solid
InChI	1S/C17H14O4/c1-19-12-5-3-4-11(8-12)17-10-15(18)14-9-13(20-2)6-7-16(14)21-17/h3-10H,1-2H3
InChI Key	LLLIKVGWTVPYAL-UHFFFAOYSA-N
SMILES	<chem>COc1cccc(c1)C2=CC(=O)c3cc(OC)ccc3O2</chem>

## Biological Activities and Potential Applications

Further research is required to fully elucidate the biological activities and therapeutic potential of **6,3'-Dimethoxyflavone**. The following sections will be populated as more data becomes available.

## Experimental Protocols

This section will provide detailed methodologies for key experiments involving **6,3'-Dimethoxyflavone** as relevant literature becomes available.

## Signaling Pathways and Workflows

Diagrams of signaling pathways, experimental workflows, and logical relationships will be provided here as the understanding of **6,3'-Dimethoxyflavone**'s mechanism of action develops.

Note: The compound 6,3'-Dimethoxy-3-hydroxyflavone, with CAS number 720676-20-0, is a distinct but related molecule.<sup>[2][3][4]</sup> Its IUPAC name is 3-hydroxy-6-methoxy-2-(3-methoxyphenyl)chromen-4-one.<sup>[2]</sup> It is crucial to distinguish between these two compounds in research and development activities.

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## References

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